

An In-depth Technical Guide to o-Cresolphthalein: Chemical Structure, Properties, and Applications

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Compound of Interest

Compound Name: *Cresolphthalein*

Cat. No.: *B1221799*

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Abstract

o-Cresolphthalein is a phthalein dye renowned for its utility as a pH indicator and a chromogenic agent in the colorimetric determination of calcium. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, synthesis, and key applications. Detailed experimental protocols for its synthesis and use in quantitative analysis are presented, alongside a visual representation of its pH-dependent structural transformation. This document serves as a critical resource for professionals in analytical chemistry, clinical diagnostics, and materials science.

Chemical Structure and Identification

o-Cresolphthalein, systematically named 3,3-bis(4-hydroxy-3-methylphenyl)-2-benzofuran-1(3H)-one, is a derivative of phenolphthalein with methyl groups substituted at the ortho position to the phenolic hydroxyl groups.

Chemical Structure:

Identifiers:

- CAS Number: 596-27-0[1][2][3][4]

- Molecular Formula: $C_{22}H_{18}O_4$ [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Synonyms: 3,3'-Dimethylphenolphthalein[\[2\]](#)[\[3\]](#)[\[6\]](#)

Physicochemical Properties

The physical and chemical properties of o-**cresolphthalein** are summarized in the table below, providing essential data for its handling, storage, and application.

Property	Value	Reference(s)
Molecular Weight	346.38 g/mol	[1] [2] [3] [5] [6]
Appearance	White to pink or beige to tan powder	[1] [2] [5]
Melting Point	223-225 °C	[1] [2] [5] [6]
Boiling Point	Decomposes	[1]
Solubility	Insoluble in water; soluble in ethanol, ether, and glacial acetic acid. [1] [5] [7]	[1] [5] [7]
pKa	9.4 - 9.61	[1] [6]
pH Indicator Range	pH 8.2 (Colorless) to 9.8 (Purple/Violet-Red)	[1] [4] [5] [8] [9]
UV-Vis Absorption Maxima (λ_{max})	564-570 nm (in 0.1N NaOH)	[5] [10]

Mechanism of Action as a pH Indicator

The function of o-**cresolphthalein** as a pH indicator is rooted in a pH-dependent structural rearrangement. In acidic and neutral solutions (below pH 8.2), it exists predominantly in its non-ionized lactone form, which is colorless as the central carbon atom is sp^3 hybridized, disrupting the π -conjugation across the molecule.

Upon addition of a base (above pH 9.8), the phenolic protons are abstracted, leading to the opening of the lactone ring. This results in the formation of a quinone-like structure with a dianionic, sp^2 hybridized central carbon atom. This extended system of conjugated π -orbitals is responsible for the strong absorption of light in the visible region, producing a vibrant purple color.^[7]

Caption: pH-dependent equilibrium of o-cresolphthalein.

Experimental Protocols

Synthesis of o-Cresolphthalein

This protocol describes a common laboratory method for the synthesis of o-cresolphthalein via the condensation of phthalic anhydride with o-cresol.^[7]^[11]

Materials:

- Phthalic anhydride
- o-Cresol
- Anhydrous zinc chloride (catalyst)
- Concentrated hydrochloric acid
- 10% Sodium hydroxide solution
- Ethanol

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a stirrer, combine one molar equivalent of phthalic anhydride with two molar equivalents of o-cresol.
- Gently heat the mixture with stirring until the solids dissolve.
- Carefully add one molar equivalent of anhydrous zinc chloride to the molten mixture.
- Heat the reaction mixture at 105-110°C for 5-6 hours with continuous stirring.^[7]

- After cooling, add water to the reaction mass and stir to dissolve the excess catalyst.
- Pour the mixture into a beaker containing dilute hydrochloric acid to precipitate the crude **o-cresolphthalein**.
- Filter the crude product, wash thoroughly with water, and air dry.
- For purification, dissolve the crude product in a 10% sodium hydroxide solution and filter to remove any insoluble impurities.
- Acidify the filtrate with hydrochloric acid to re-precipitate the purified **o-cresolphthalein**.
- Filter the purified solid, wash with water until the washings are neutral, and dry.
Recrystallization from ethanol can be performed for higher purity.

Colorimetric Determination of Calcium using **o-Cresolphthalein** Complexone (OCPC)

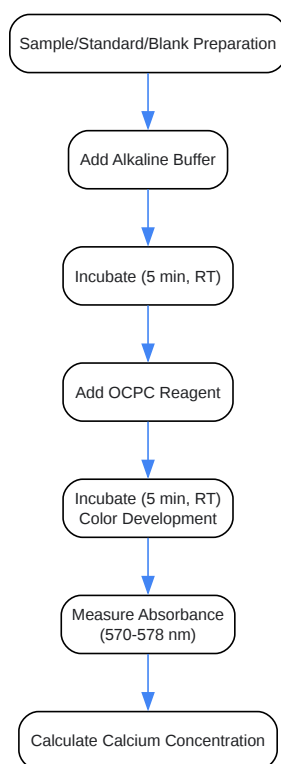
o-Cresolphthalein is a key component of the OCPC method for the quantitative determination of calcium in biological samples like serum.[12][13][14][15][16][17] In an alkaline medium, calcium ions form a distinct violet-colored complex with **o-cresolphthalein** complexone, a derivative of **o-cresolphthalein**. The intensity of the color, measured spectrophotometrically, is directly proportional to the calcium concentration.[14][16][17]

Materials:

- **o-Cresolphthalein** complexone (OCPC) reagent
- Alkaline buffer (e.g., 2-amino-2-methyl-1-propanol buffer, pH 10.5)[16]
- Calcium standard solution (e.g., 10 mg/dL)[14]
- Serum or other biological samples
- Spectrophotometer

Procedure:

- Reagent Preparation: Prepare the working chromogen reagent and buffer solution as specified by the assay kit manufacturer or laboratory protocol. A typical OCPC reagent might contain OCPC and 8-hydroxyquinoline to minimize magnesium interference.[13]
- Assay Setup: Set up three sets of tubes: Blank, Standard, and Sample.
- To the Blank tube, add a specified volume of deionized water.
- To the Standard tube, add the same volume of the calcium standard solution.
- To the Sample tube, add the same volume of the serum or biological sample.
- To all tubes, add the alkaline buffer, mix, and incubate for a short period (e.g., 5 minutes) at room temperature.[14][16]
- Add the OCPC chromogen reagent to all tubes, mix thoroughly, and incubate for a specified time (e.g., 5 minutes) at room temperature to allow for color development.[14][16]
- Measurement: Measure the absorbance of the Standard and Sample at 570-578 nm against the Blank.[5][14][16][17]
- Calculation:
 - Calcium Concentration (mg/dL) = (Absorbance of Sample / Absorbance of Standard) x Concentration of Standard



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Caption: Workflow for OCPC calcium assay.

Applications in Research and Development

Beyond its primary use as a pH indicator and in calcium assays, **o-cresolphthalein** and its derivatives are utilized in several other areas:

- **Polymer Chemistry:** It serves as a monomer for the synthesis of specialty polymers like polyamides, polyimides, polycarbonates, and epoxy resins, which exhibit high thermal stability and desirable mechanical and electrical properties.^[1]
- **Materials Science:** Due to its distinct color change, it is incorporated into various materials to act as a sensor for pH changes, such as in "smart" packaging to indicate food spoilage or in safety devices to detect gas leaks.^[10]
- **Complexometric Titrations:** The derivative, **o-cresolphthalein** complexone, is also used as an indicator for the complexometric titration of other alkaline earth metals, including magnesium, strontium, and barium.^{[18][19]}

Safety and Handling

o-Cresolphthalein is classified as a hazardous substance. It is harmful if swallowed, in contact with skin, or if inhaled, and may cause skin and eye irritation, and respiratory irritation. It is also suspected of causing cancer.[1] Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles, should be worn when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

o-Cresolphthalein is a versatile and valuable chemical compound with significant applications in analytical chemistry, clinical diagnostics, and materials science. Its well-defined chemical properties and predictable colorimetric reactions make it an indispensable tool for researchers and professionals. This guide provides the essential technical information and detailed protocols to facilitate its effective and safe use in a laboratory setting.

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